

# Methyl 5-bromo-3-methoxypicolinate chemical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Methyl 5-bromo-3-methoxypicolinate*

Cat. No.: *B1421094*

[Get Quote](#)

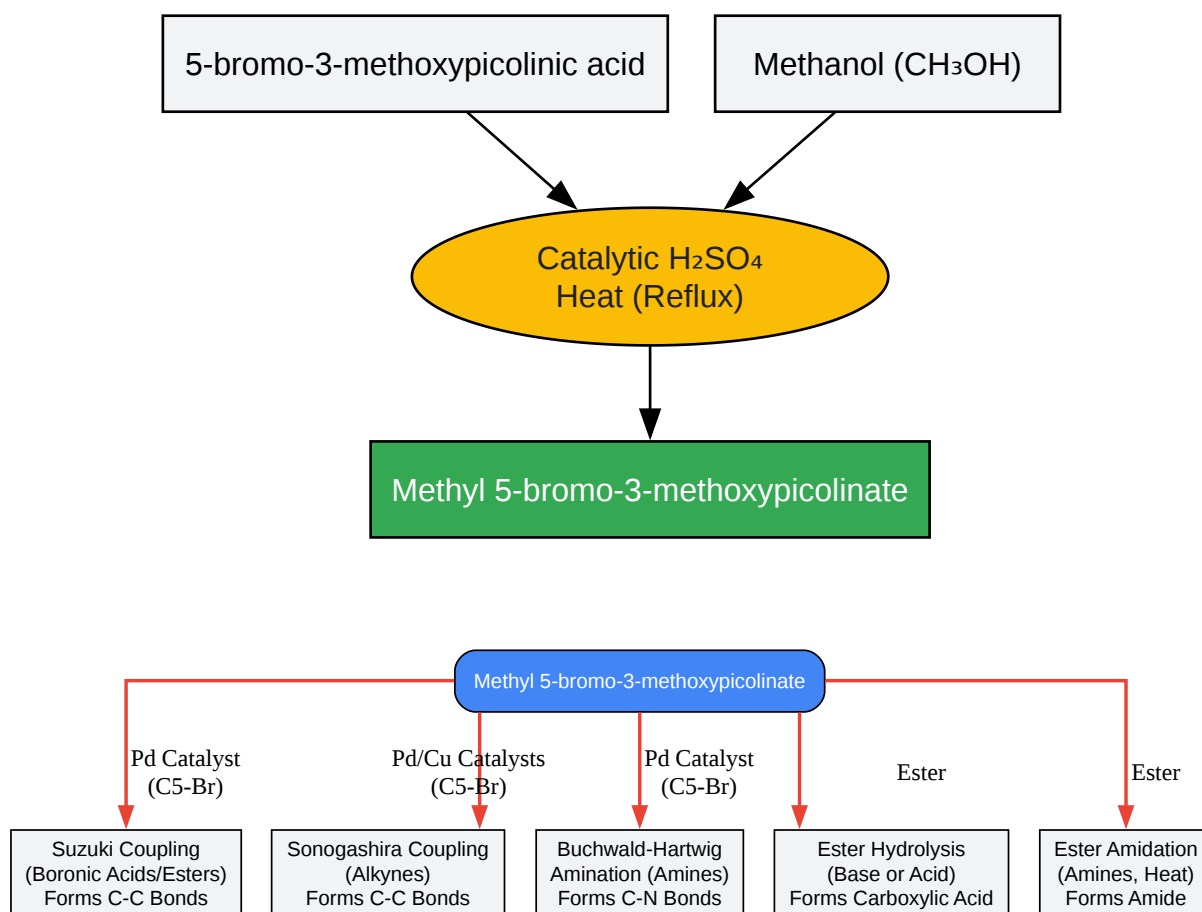
## Core Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's fundamental properties are the bedrock of successful experimental design. **Methyl 5-bromo-3-methoxypicolinate** is a solid at room temperature and possesses the key structural and physical characteristics summarized below.

## Structural and Physical Data Summary

Identifier	Value	Source
Chemical Name	Methyl 5-bromo-3-methoxypicolinate	[2]
Synonyms	Methyl 5-Bromo-3-methoxypyridine-2-carboxylate; 5-Bromo-3-methoxy-pyridine-2-carboxylic acid methyl ester	[2]
CAS Number	1142192-55-9	[2]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO <sub>3</sub>	[2][3]
Molecular Weight	246.06 g/mol	[2]
Physical Form	Solid	
SMILES	<chem>COC(=O)c1ncc(Br)cc1OC</chem>	[3]
InChI Key	SSIURRLLLWFNCI-UHFFFAOYSA-N	[3]
Storage	Room temperature	[1]

## Chemical Structure Diagram



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl 5-Bromo-3-Methoxypicolinate [myskinrecipes.com]
- 2. Methyl 5-bromo-3-methoxypicolinate | 1142192-55-9 [chemicalbook.com]
- 3. Methyl 5-bromo-3-methoxypicolinate - Amerigo Scientific [amerigoscientific.com]
- To cite this document: BenchChem. [Methyl 5-bromo-3-methoxypicolinate chemical properties]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1421094#methyl-5-bromo-3-methoxypicolinate-chemical-properties>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)